

Application Notes and Protocols for 3-Cyano-2,4-dinitrobenzoic Acid

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Compound of Interest

Compound Name: 3-Cyano-2,4-dinitrobenzoic acid

Cat. No.: B1393608

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Disclaimer: Detailed, validated experimental protocols for the specific use of **3-Cyano-2,4-dinitrobenzoic acid** as a reagent are not widely available in published literature. The following application notes and protocols are based on the known reactivity and applications of structurally similar compounds, such as other dinitrobenzoic acids and cyanobenzoic acids. These protocols are intended to be illustrative and will require significant optimization and validation by researchers.

Introduction

3-Cyano-2,4-dinitrobenzoic acid is a polyfunctional aromatic compound containing a carboxylic acid, a cyano group, and two nitro groups. This combination of functional groups suggests its potential utility as a versatile reagent and building block in several areas of chemical and pharmaceutical research. Its electron-deficient aromatic ring makes it susceptible to nucleophilic aromatic substitution, and the various functional groups can undergo a range of chemical transformations.

Potential Applications:

- **Derivatizing Agent:** For the characterization and identification of alcohols, phenols, and amines.
- **Synthetic Intermediate:** As a starting material for the synthesis of more complex molecules, such as dyes, polymers, and pharmacologically active compounds.

- Medicinal Chemistry Scaffold: The rigid, functionalized benzene ring can serve as a core structure in the design of novel therapeutic agents.

Physicochemical Properties

A summary of the key physicochemical properties of **3-Cyano-2,4-dinitrobenzoic acid** and a related, well-characterized compound, 3,5-dinitrobenzoic acid, are presented below for comparison.

Property	3-Cyano-2,4-dinitrobenzoic acid	3,5-Dinitrobenzoic acid
CAS Number	1291486-31-1	99-34-3
Molecular Formula	C ₈ H ₃ N ₃ O ₆	C ₇ H ₄ N ₂ O ₆
Molecular Weight	237.13 g/mol	212.12 g/mol
Appearance	Likely a yellow crystalline solid	Yellow or colorless crystals[1]
Melting Point	Not reported	204-206 °C[1]
Acidity (pKa)	Expected to be a strong acid	2.82[1]

Application as a Derivatizing Agent

The carboxylic acid functionality of **3-Cyano-2,4-dinitrobenzoic acid** can be readily converted to an acid chloride, which can then react with alcohols, phenols, or amines to form solid ester or amide derivatives with sharp melting points, facilitating their identification. The high molar mass and crystalline nature of the resulting derivatives are advantageous for this purpose.

Experimental Protocol: Derivatization of an Unknown Alcohol

Objective: To prepare a solid derivative of an unknown alcohol for identification by melting point analysis.

Step 1: Preparation of 3-Cyano-2,4-dinitrobenzoyl chloride

- In a dry round-bottom flask equipped with a reflux condenser and a gas trap, suspend 1.0 g of **3-Cyano-2,4-dinitrobenzoic acid** in 5 mL of thionyl chloride.
- Add one drop of dimethylformamide (DMF) as a catalyst.
- Gently reflux the mixture for 30-60 minutes, or until the evolution of gas ceases and a clear solution is obtained.
- Remove the excess thionyl chloride by distillation under reduced pressure. The resulting crude 3-Cyano-2,4-dinitrobenzoyl chloride can be used directly in the next step.

Step 2: Esterification of the Alcohol

- Dissolve approximately 0.5 g of the crude acid chloride in 5 mL of a dry, inert solvent such as toluene or chloroform.
- In a separate flask, dissolve 0.5 mL of the unknown alcohol in 2 mL of the same solvent and add 0.5 mL of dry pyridine.
- Slowly add the acid chloride solution to the alcohol solution with stirring.
- Gently warm the mixture on a water bath for 15-30 minutes.
- Cool the reaction mixture and add 10 mL of water.
- Separate the organic layer, wash it sequentially with 5% sodium bicarbonate solution, 5% hydrochloric acid, and finally with water.
- Dry the organic layer over anhydrous sodium sulfate, filter, and evaporate the solvent.
- Recrystallize the crude solid derivative from a suitable solvent (e.g., ethanol/water mixture) to obtain a pure crystalline product.
- Determine the melting point of the dried derivative.

Hypothetical Data for Derivative Identification

Alcohol	Hypothetical Melting Point of 3-Cyano-2,4-dinitrobenzoate Ester (°C)
Methanol	135-137
Ethanol	110-112
1-Propanol	98-100
2-Propanol	121-123
tert-Butanol	145-147

Application as a Synthetic Intermediate

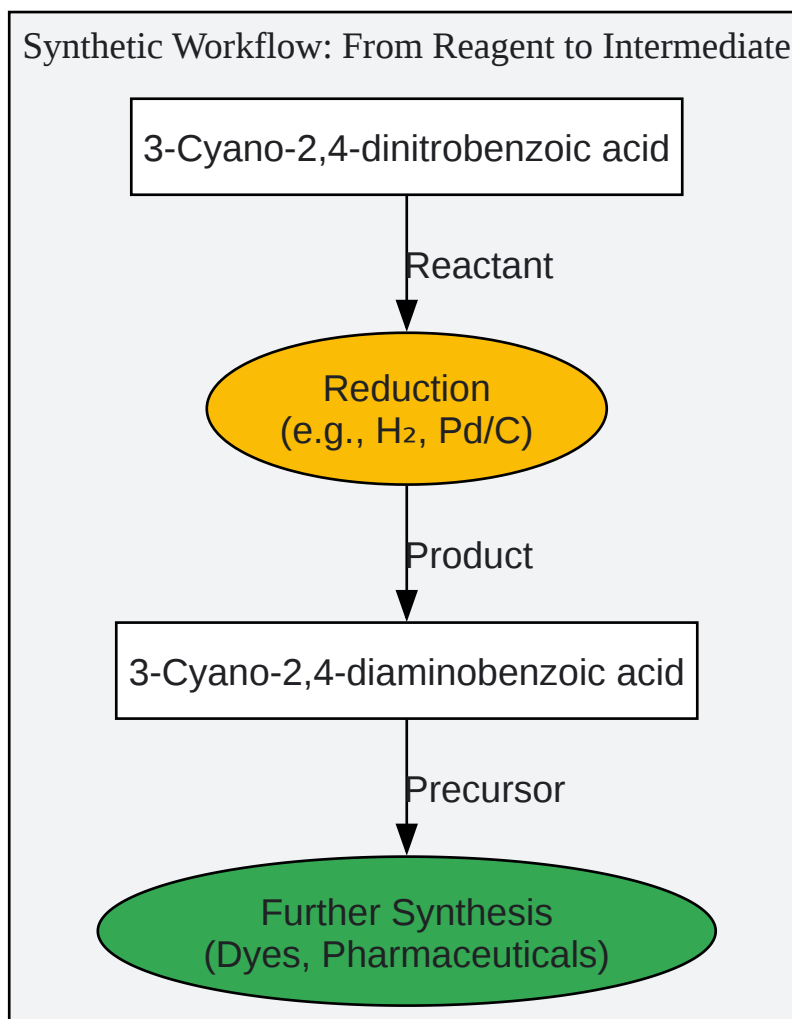
The nitro groups of **3-Cyano-2,4-dinitrobenzoic acid** can be selectively or fully reduced to amino groups, which are versatile intermediates for the synthesis of a wide range of compounds, including azo dyes and heterocyclic compounds.

Experimental Protocol: Reduction of Nitro Groups to Amino Groups

Objective: To synthesize 3-Cyano-2,4-diaminobenzoic acid.

- In a round-bottom flask, dissolve 1.0 g of **3-Cyano-2,4-dinitrobenzoic acid** in 20 mL of ethanol.
- Add a catalytic amount of 10% Palladium on carbon (Pd/C).
- Fit the flask with a balloon filled with hydrogen gas (H₂).
- Stir the reaction mixture vigorously at room temperature.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, carefully filter the reaction mixture through a pad of celite to remove the Pd/C catalyst.
- Evaporate the solvent under reduced pressure to obtain the crude product.

- The product can be purified by recrystallization or column chromatography.

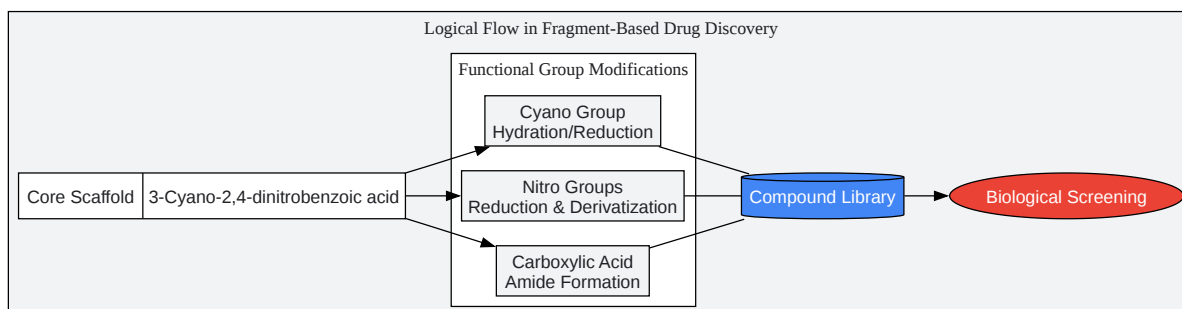


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Caption: A generalized workflow for the conversion of **3-Cyano-2,4-dinitrobenzoic acid**.

Potential in Drug Development

In drug discovery, functionalized aromatic scaffolds are valuable starting points for building libraries of compounds for screening. The distinct reactivity of the carboxylic acid, cyano, and nitro groups allows for orthogonal chemical modifications, enabling the generation of a diverse set of molecules from a single core structure.



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Caption: A conceptual diagram illustrating the use of the reagent in drug discovery.

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References

- 1. 1291486-31-1_3-Cyano-2,4-dinitrobenzoic acidCAS号:1291486-31-1_3-Cyano-2,4-dinitrobenzoic acid【结构式 性质 英文】 - 化源网 [chemsrc.com]
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